

physical and chemical properties of 1-Benzofuran-3-carboxylic acid

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Compound of Interest

Compound Name: **1-Benzofuran-3-carboxylic acid**

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1-Benzofuran-3-carboxylic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **1-Benzofuran-3-carboxylic acid**. It includes a summary of its quantitative data, experimental protocols for its synthesis and analysis, and a review of the biological signaling pathways potentially modulated by related benzofuran derivatives.

Core Properties and Data

1-Benzofuran-3-carboxylic acid, with the CAS number 26537-68-8, is a heterocyclic compound incorporating a fused benzene and furan ring system with a carboxylic acid moiety at the 3-position.^{[1][2]} Its molecular formula is C₉H₆O₃, and it has a molecular weight of approximately 162.15 g/mol.^{[1][2]} This structure imparts a unique combination of chemical and physical properties, making it a subject of interest in medicinal chemistry and materials science. The compound typically appears as a white to off-white solid and should be stored in a dry, room-temperature environment.^[3]

Physical Properties

A summary of the key physical properties of **1-Benzofuran-3-carboxylic acid** is presented in the table below. These values have been compiled from various sources and may vary

depending on the experimental conditions and purity of the sample.

| Property | Value | Source(s) |
|-------------------|--|---|
| Molecular Formula | C ₉ H ₆ O ₃ | [1] [2] |
| Molecular Weight | 162.15 g/mol | [1] [2] |
| Melting Point | 162 °C | [1] [4] |
| Boiling Point | 325.6 °C at 760 mmHg | [1] |
| Density | 1.363 g/cm ³ | [1] [4] |
| Flash Point | 150.7 °C | [1] |
| pKa | 3.19 ± 0.10 (Predicted) | [1] |
| Water Solubility | 620.5 mg/L (Estimated) | [5] |
| Appearance | White to off-white solid | [3] |

Chemical and Spectroscopic Data

The chemical characteristics of **1-Benzofuran-3-carboxylic acid** are defined by its aromatic benzofuran core and the reactive carboxylic acid group. Spectroscopic data is crucial for its identification and characterization.

| Data Type | Key Features | Source(s) |
|-----------------------------|--|---------------------|
| ¹³ C NMR Spectra | Data available in spectral databases. | [2] |
| GC-MS | m/z top peak: 162; 2nd highest: 145; 3rd highest: 89. | [2] |
| IUPAC Name | 1-benzofuran-3-carboxylic acid | [2] |
| InChI | InChI=1S/C9H6O3/c10-9(11)7-5-12-8-4-2-1-3-6(7)8/h1-5H, (H,10,11) | [2] |
| SMILES | C1=CC=C2C(=C1)C(=CO2)C(=O)O | [2] |

Experimental Protocols

Synthesis of 1-Benzofuran-3-carboxylic Acid

A common and efficient method for the synthesis of **1-Benzofuran-3-carboxylic acid** involves the following steps:

Step 1: Reaction of o-hydroxyphenylacetic acid with acetic anhydride and trimethyl orthoformate.

- To a reaction flask, add 152 g of o-hydroxyphenylacetic acid.
- Add 500 g of acetic anhydride and 250 g of trimethyl orthoformate.
- Heat the reaction mixture to a temperature of 80-100 °C and maintain for 6 hours.[\[4\]](#)[\[6\]](#)
- After the reaction is complete, remove the solvent by distillation under reduced pressure to obtain a yellow solid.[\[4\]](#)[\[6\]](#)

Step 2: Hydrolysis of the intermediate.

- To the resulting yellow solid, add 500 g of methanol and stir until fully dissolved.

- Control the temperature of the solution at 0-10 °C and slowly add 180 g of a 30% sodium hydroxide solution dropwise.
- Heat the mixture to 50-60 °C and maintain for 3-6 hours.[4][6]

Step 3: Acidification and Isolation.

- Recover the methanol by distillation under reduced pressure.
- To the residue, add 300 g of drinking water and adjust the temperature to below 30 °C.
- Slowly add 160 g of 30% hydrochloric acid dropwise to adjust the pH to 1-2.[4][6]
- Cool the mixture to 0-10 °C and allow it to stand for 3 hours for decantation.
- Collect the precipitate by filtration and wash the solid product with cold water.
- Dry the product under vacuum to yield the final white solid of **1-Benzofuran-3-carboxylic acid**.[4][6] A yield of 97.5% has been reported for this procedure.[4]

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

A general HPLC-UV/MS method can be employed for the analysis of benzofuran derivatives. The specific conditions for **1-Benzofuran-3-carboxylic acid** may require optimization.

- Sample Preparation: Accurately weigh a sample and dissolve it in a suitable solvent such as acetonitrile or methanol. Further dilute with the mobile phase to a concentration within the calibration range.
- Instrumentation: A standard HPLC system with a UV detector and a mass spectrometer with an electrospray ionization (ESI) source is recommended.
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.

- Gradient: Start at a suitable percentage of B, increase to a higher percentage over several minutes, hold, and then return to initial conditions.
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the UV spectrum of the compound and MS detection in either positive or negative ion mode.

Acid-Base Titration

The carboxylic acid functionality allows for quantification using acid-base titration.

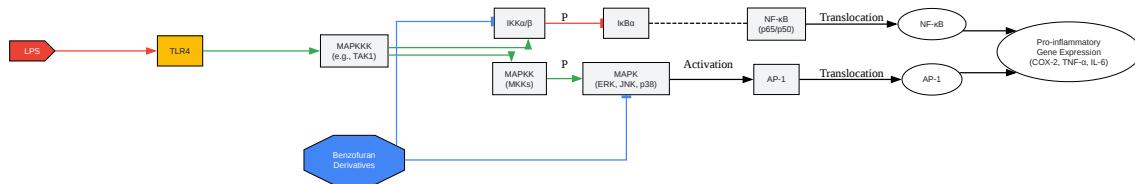
- Accurately weigh approximately 200 mg of **1-Benzofuran-3-carboxylic acid** into a 125 mL Erlenmeyer flask.
- Dissolve the sample in about 25 mL of ethanol.
- Add 2-3 drops of a suitable indicator, such as phenolphthalein.
- Titrate the solution with a standardized solution of sodium hydroxide (e.g., 0.1 M NaOH) until the endpoint is reached, indicated by a persistent color change.
- The equivalent weight and purity of the acid can be calculated from the mass of the sample and the volume and concentration of the NaOH solution used.

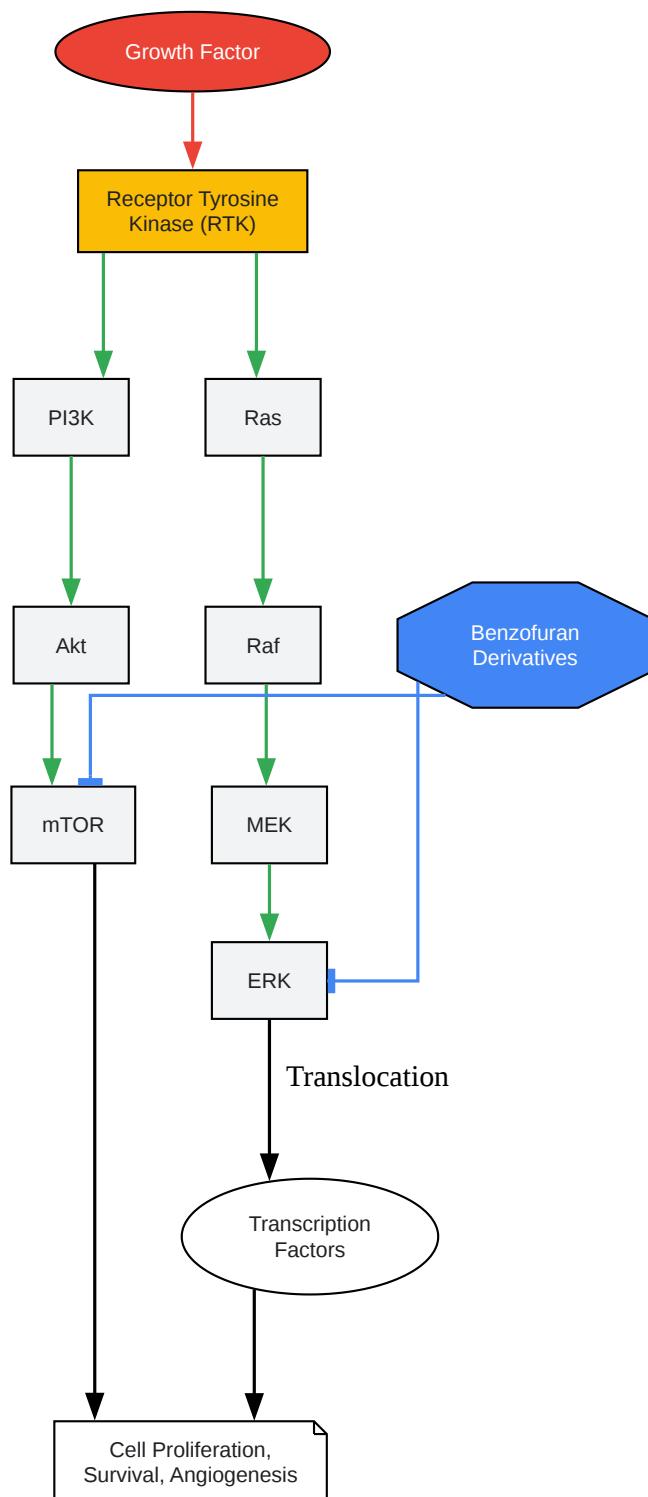
Potential Biological Signaling Pathways

While specific signaling pathways for **1-Benzofuran-3-carboxylic acid** are not extensively documented, research on related benzofuran derivatives suggests potential involvement in several key biological processes, particularly in the contexts of inflammation, cancer, and neuroprotection.

Anti-inflammatory Activity: NF-κB and MAPK Signaling

Certain benzofuran hybrids have demonstrated anti-inflammatory properties by inhibiting the NF-κB and MAPK signaling pathways.^[1] These pathways are crucial regulators of the inflammatory response.



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